SR-4995: A Selective Chemical Probe for PKA-Independent Lipolysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *SR-4995*

Cat. No.: *B1256982*

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Abstract

SR-4995 is a potent and selective small molecule that serves as a valuable chemical probe for studying the regulation of lipolysis. As a direct ligand of α/β-hydrolase domain-containing 5 (ABHD5), also known as comparative gene identification-58 (CGI-58), **SR-4995** activates lipolysis through a mechanism distinct from the canonical β-adrenergic receptor-mediated protein kinase A (PKA) signaling pathway. It functions by disrupting the inhibitory interaction between ABHD5 and perilipin 1 (PLIN1) and perilipin 5 (PLIN5) on the surface of lipid droplets. This dissociation allows ABHD5 to bind to and activate adipose triglyceride lipase (ATGL), the rate-limiting enzyme in the hydrolysis of triglycerides. The PKA-independent nature of **SR-4995**'s action provides a powerful tool to dissect the intricate molecular machinery governing lipid metabolism and to explore novel therapeutic strategies for metabolic diseases. This guide provides a comprehensive overview of **SR-4995**, including its mechanism of action, quantitative data on its activity, selectivity profile, and detailed experimental protocols for its application.

Introduction

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Lipolysis, the catabolic process of breaking down triglycerides into fatty acids and glycerol, is a fundamental metabolic pathway for energy homeostasis. The regulation of lipolysis is complex, with the PKA signaling cascade being the most well-characterized pathway. However, emerging evidence points to the existence of PKA-independent regulatory mechanisms. **SR-4995**, a thiaza-tricyclo-urea compound, has been identified as a key chemical probe for elucidating these alternative pathways.[1] It offers researchers the ability to stimulate lipolysis directly at the level of the ABHD5-PLIN interaction, bypassing the need for upstream receptor activation and cAMP production. This unique property makes **SR-4995** an indispensable tool for investigating the direct roles of ABHD5 and ATGL in various physiological and pathophysiological contexts.

Mechanism of Action

SR-4995 exerts its pro-lipolytic effects by directly targeting ABHD5. In the basal state, ABHD5 is sequestered on the lipid droplet surface through its interaction with perilipin proteins (PLIN1 in adipocytes and PLIN5 in muscle). This interaction prevents ABHD5 from activating ATGL. The canonical pathway for lipolysis activation involves the phosphorylation of PLIN1 by PKA, which triggers the release of ABHD5.

SR-4995 circumvents this PKA-dependent step. It binds directly to a ligand-binding pocket on ABHD5, inducing a conformational change that leads to its dissociation from PLIN1/5.[2] The liberated ABHD5 is then free to interact with and allosterically activate ATGL, initiating the hydrolysis of triglycerides. This PKA-independent mechanism has been demonstrated by the lack of PLIN1 and hormone-sensitive lipase (HSL) phosphorylation upon treatment with **SR-4995**, a hallmark of PKA activation.[1]

Below is a diagram illustrating the signaling pathway of **SR-4995**-induced lipolysis.

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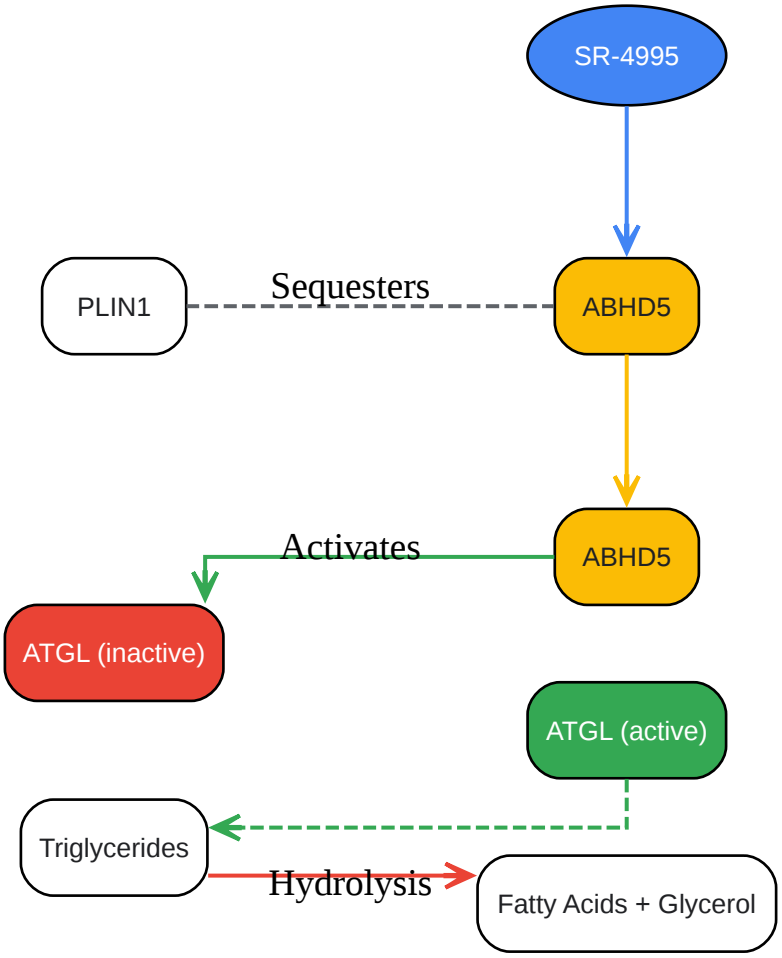

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Caption: Signaling pathway of **SR-4995**-induced lipolysis.

Quantitative Data

The following tables summarize the key quantitative parameters of **SR-4995**'s activity based on published literature.

Table 1: In Vitro Activity of **SR-4995**

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Parameter	Description	Value	Cell/System	Reference
IC50	Concentration for 50% inhibition of ABHD5-PLIN1 interaction	200 ± 30 nM	Luciferase Complementation Assay	[2]
EC50	Concentration for 50% effective stimulation of lipolysis	~4 µM	Cultured Brown Adipocytes	[2]

Table 2: Experimental Concentrations of **SR-4995**

Concentration	Application	Cell/Tissue Type	Reference
5 µM	Selectivity profiling	HEK293T cells	[3]
20 µM	Stimulation of lipolysis	Differentiated 3T3-L1 and brown adipocytes	[1]
25 µM	Selectivity profiling	HEK293T cells	[3]
50 µM	Blocking of ABHD5 labeling by affinity probe	Cos7 cells expressing ABHD5	[2]

Selectivity Profile

SR-4995 exhibits good selectivity for its primary target, ABHD5. Chemical proteomics studies using a lipid-based probe (LiPIP) in HEK293T cells have shown that at a concentration of 5 µM, **SR-4995** has very few off-target proteins.[3] At a higher concentration of 25 µM, some off-target interactions were observed, with epoxide hydrolase 2 (EPHX2) being one of the notable off-targets.[3] It is important to note that **SR-4995** does not directly engage PNPLA2 (ATGL), the downstream lipase activated by ABHD5.[3] Furthermore, **SR-4995** potently blocks the labeling of ABHD5 by an affinity probe (NBD-HE-HP) without affecting the labeling of hormone-sensitive lipase (HSL), another key lipase in the lipolytic cascade.[2]

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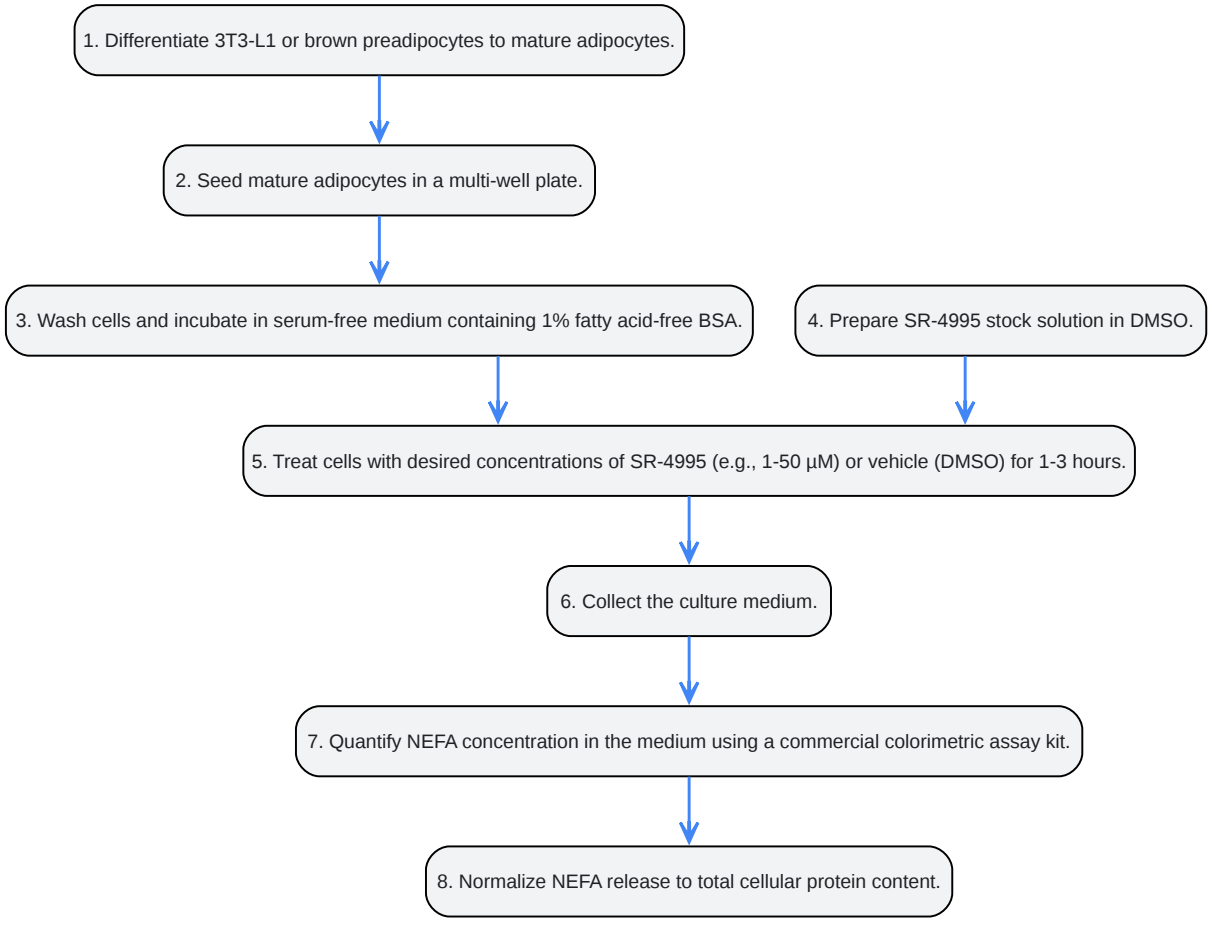
Experimental Protocols

This section provides detailed methodologies for key experiments utilizing **SR-4995**.

In Vitro Lipolysis Assay in Adipocytes

This protocol describes the measurement of non-esterified fatty acid (NEFA) release from cultured adipocytes upon treatment with **SR-4995**.



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Caption: Experimental workflow for in vitro lipolysis assay.

Materials:

- Differentiated 3T3-L1 or brown adipocytes
- Multi-well culture plates
- Serum-free cell culture medium
- Fatty acid-free Bovine Serum Albumin (BSA)
- **SR-4995** (powder)
- Dimethyl sulfoxide (DMSO)
- NEFA quantification kit
- Protein assay reagent (e.g., BCA)

Procedure:

- Culture and differentiate preadipocytes to mature adipocytes in appropriate multi-well plates.
- On the day of the experiment, wash the cells twice with phosphate-buffered saline (PBS).
- Incubate the cells in serum-free medium containing 1% (w/v) fatty acid-free BSA for 2-4 hours to reduce basal lipolysis.
- Prepare a stock solution of **SR-4995** in DMSO (e.g., 10 mM).
- Prepare working solutions of **SR-4995** by diluting the stock solution in the incubation medium to the desired final concentrations (e.g., 1, 5, 10, 20, 50 µM). Ensure the final DMSO concentration is consistent across all conditions and does not exceed 0.5%.
- Remove the starvation medium and add the medium containing **SR-4995** or vehicle control (DMSO) to the cells.

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- Incubate the plate at 37°C in a humidified incubator for the desired time period (e.g., 1, 2, or 3 hours).
- After incubation, carefully collect the culture medium from each well.
- Centrifuge the collected medium to remove any detached cells or debris.
- Use the supernatant to quantify the concentration of NEFA using a commercially available colorimetric assay kit, following the manufacturer's instructions.
- Lyse the cells remaining in the wells and determine the total protein concentration using a suitable protein assay.
- Normalize the measured NEFA concentration to the total protein content in each well to account for variations in cell number.

Western Blot Analysis of PKA-Mediated Phosphorylation

This protocol is designed to confirm the PKA-independent mechanism of **SR-4995** by assessing the phosphorylation status of key PKA substrates, PLIN1 and HSL.

Materials:

- Differentiated adipocytes
- **SR-4995**
- Isoproterenol (positive control for PKA activation)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Primary antibodies against phospho-PLIN1 (Ser522) and phospho-HSL (Ser563)
- Primary antibodies against total PLIN1 and total HSL (for loading control)
- Secondary antibodies conjugated to HRP
- Chemiluminescent substrate

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- Western blotting equipment

Procedure:

- Treat differentiated adipocytes with **SR-4995** (e.g., 20 µM), isoproterenol (e.g., 10 µM), or vehicle (DMSO) for a specified time (e.g., 30-60 minutes).
- After treatment, wash the cells with ice-cold PBS and lyse them in lysis buffer.
- Determine the protein concentration of the lysates.
- Perform SDS-PAGE to separate the proteins, followed by transfer to a PVDF or nitrocellulose membrane.
- Block the membrane and incubate with primary antibodies against phospho-PLIN1 and phospho-HSL overnight at 4°C.
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescent substrate and an imaging system.
- Strip the membrane and re-probe with antibodies against total PLIN1 and total HSL to confirm equal loading.

Conclusion

SR-4995 is a highly valuable and selective chemical probe for the investigation of lipolysis. Its ability to activate the ABHD5-ATGL axis in a PKA-independent manner provides a unique opportunity to dissect the molecular details of lipid metabolism. The data and protocols presented in this guide are intended to facilitate the effective use of **SR-4995** by researchers in academia and industry, ultimately contributing to a deeper understanding of metabolic regulation and the development of novel therapeutics for metabolic disorders. When using **SR-4995**, it is crucial to consider its concentration-dependent selectivity and to include appropriate controls to ensure the validity of the experimental findings.

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